

Synthesis of Diethyl(vinyl)phosphine from Diethylchlorophosphine: A Technical Guide

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Compound of Interest

Compound Name: Diethyl(vinyl)phosphine

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This in-depth technical guide details the synthesis of **diethyl(vinyl)phosphine** from diethylchlorophosphine. The primary synthetic route involves the reaction of diethylchlorophosphine with a vinyl Grignard reagent, a common and effective method for the formation of phosphorus-carbon bonds. This guide provides a comprehensive overview of the chemical reaction, a detailed experimental protocol, and the physicochemical and spectroscopic data of the resulting product.

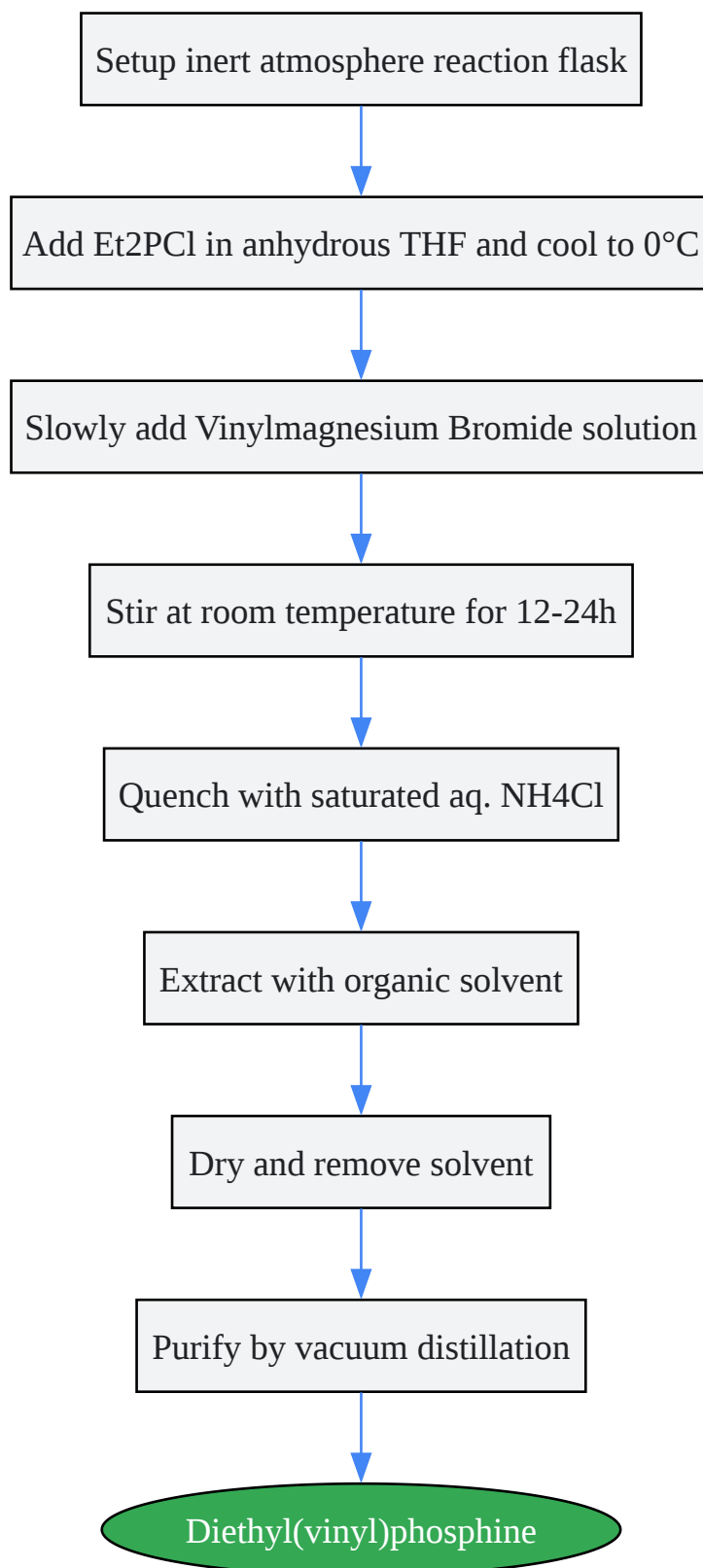
Reaction Scheme

The synthesis proceeds via the nucleophilic substitution of the chloride on the phosphorus atom by the vinyl group from the Grignard reagent. Tetrahydrofuran (THF) is a typical solvent for this reaction.

Reaction:

Caption: Reaction scheme for the synthesis of **diethyl(vinyl)phosphine**.

Diagram 2: Experimental Workflow



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Caption: Workflow for the synthesis of **diethyl(vinyl)phosphine**.

- To cite this document: BenchChem. [Synthesis of Diethyl(vinyl)phosphine from Diethylchlorophosphine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b088782#diethyl-vinyl-phosphine-synthesis-from-diethylchlorophosphine>]

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